

In-Depth Technical Guide to the Physical Properties of 1,3-Dimethoxybenzene-d4

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Compound of Interest

Compound Name: 1,3-Dimethoxybenzene-d4

Cat. No.: B1474433

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1,3-Dimethoxybenzene-d4**, a deuterated isotopologue of 1,3-Dimethoxybenzene. This document is intended to be a valuable resource for professionals in research and drug development who utilize deuterated compounds for mechanistic studies, as metabolic tracers, or as internal standards in analytical applications.

Core Physical Properties

While specific experimental data for **1,3-Dimethoxybenzene-d4** is not extensively available in public literature, its physical properties can be closely estimated by understanding the known values of its non-deuterated counterpart, 1,3-Dimethoxybenzene, and the general effects of deuterium substitution. The replacement of four hydrogen atoms with deuterium on the benzene ring will result in a slight increase in molecular weight, which can influence properties such as density, boiling point, and melting point.

The following table summarizes the key physical properties of 1,3-Dimethoxybenzene. The corresponding values for **1,3-Dimethoxybenzene-d4** are expected to be marginally higher where influenced by mass.

Property	1,3-Dimethoxybenzene	1,3-Dimethoxybenzene-d4 (Estimated)
Molecular Formula	C ₈ H ₁₀ O ₂	C ₈ H ₆ D ₄ O ₂
Molecular Weight	138.16 g/mol [1]	142.19 g/mol
Melting Point	-52 °C[2]	Slightly higher than -52 °C
Boiling Point	85-87 °C at 7 mmHg	Slightly higher than 85-87 °C at 7 mmHg
Density	1.055 g/mL at 25 °C[1]	Slightly higher than 1.055 g/mL at 25 °C
Solubility	Miscible with toluene; Water: 1.216 g/L (25 °C)[2]	Similar to the non-deuterated form

Experimental Protocols for Physical Property Determination

To ascertain the precise physical properties of **1,3-Dimethoxybenzene-d4**, the following standard experimental methodologies are recommended.

Melting Point Determination

The melting point can be determined using a capillary tube method with a calibrated melting point apparatus. The sample is heated slowly, and the temperature range from the appearance of the first liquid droplet to complete liquefaction is recorded.

Boiling Point Determination

The boiling point at a specific pressure can be measured using distillation. The temperature of the vapor in equilibrium with the boiling liquid is recorded. For small sample sizes, a micro-boiling point determination method can be employed.

Density Measurement

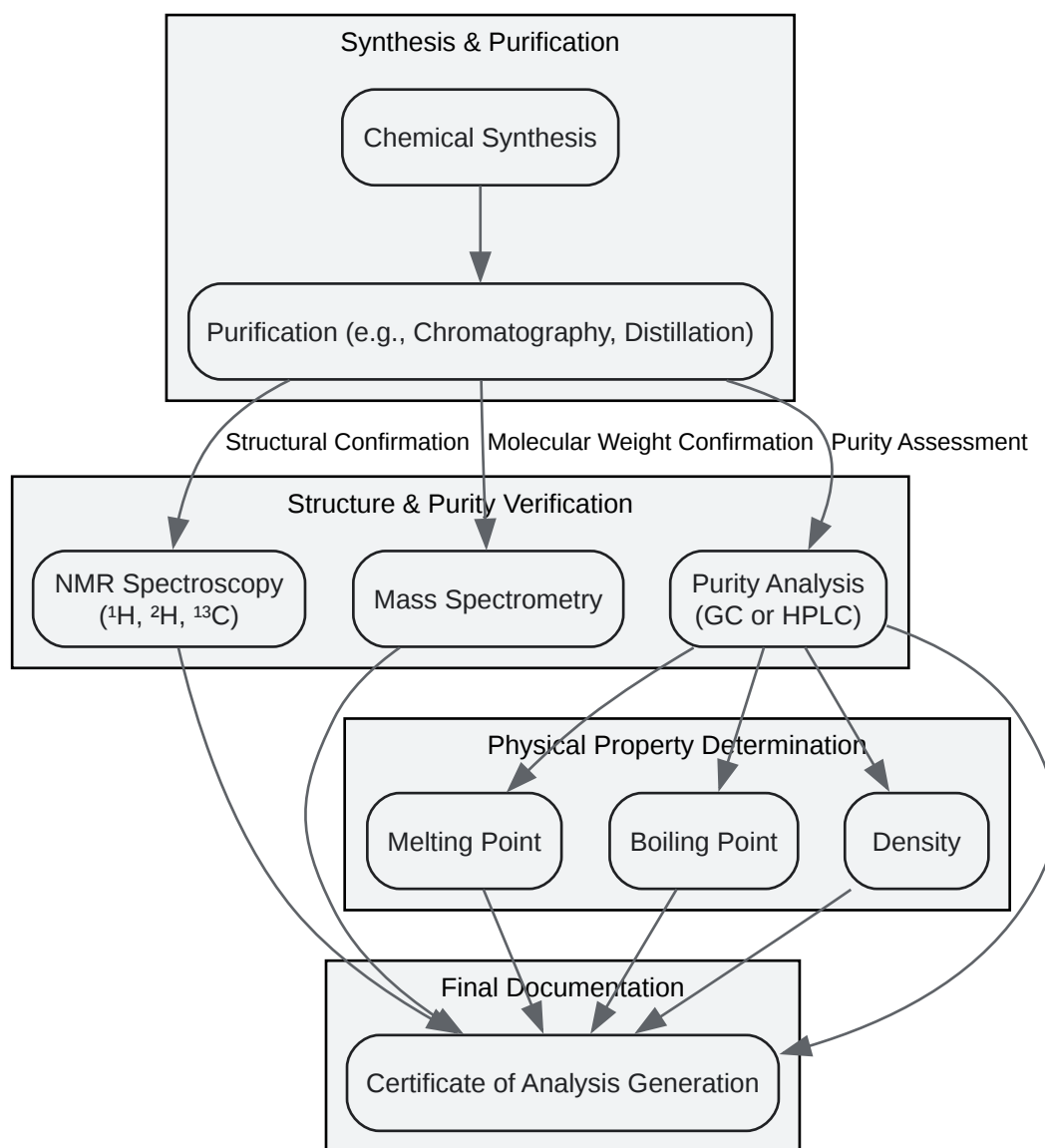
The density can be accurately measured using a pycnometer or a digital density meter at a controlled temperature. This involves determining the mass of a known volume of the liquid.

Solubility Assessment

Solubility can be determined by adding the solute to a known volume of the solvent at a specific temperature until saturation is reached. The concentration of the saturated solution is then measured, often by spectroscopic or chromatographic techniques.

Logical Workflow for Compound Characterization

The identity and purity of a synthesized batch of **1,3-Dimethoxybenzene-d4** should be confirmed through a systematic analytical workflow. The following diagram illustrates a typical process for the characterization and quality control of a synthesized chemical compound.



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Caption: A logical workflow for the synthesis, characterization, and quality control of a chemical compound.

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References

- 1. 1,3-ジメトキシベンゼン ≥98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. lookchem.com [lookchem.com]
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